

Advanced Spectroscopic Characterization of 2-(4-Fluorophenyl)-5-phenyloxazole

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-5-phenyloxazole

CAS No.: 324-80-1

Cat. No.: B3051255

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A Technical Guide for Structural Validation and Photophysical Analysis

Executive Summary

This guide details the spectroscopic profiling of **2-(4-Fluorophenyl)-5-phenyloxazole** (CAS: 324-80-1), a fluorinated derivative of the common scintillator PPO (2,5-diphenyloxazole). By introducing a fluorine atom at the para position of the C2-phenyl ring, this compound exhibits enhanced photostability and distinct electronic signatures compared to its non-fluorinated parent. This document serves as a blueprint for researchers requiring rigorous structural validation and photophysical characterization of this fluorophore in drug discovery and materials science.

Molecular Architecture & Physicochemical Context[1][2][3][4]

The oxazole core acts as a rigid linker between two aromatic systems, facilitating extended

-conjugation essential for fluorescence. The introduction of the fluorine atom induces specific electronic effects:

- Inductive Withdrawal (-I): Lowers the HOMO energy level, potentially increasing oxidative stability.
- Resonance Donation (+R): Modulates the HOMO-LUMO gap, fine-tuning the emission wavelength.
- Spin-Spin Coupling: The

F nucleus provides a unique NMR handle (

, 100% abundance), allowing for self-validating structural assignment via

F-

H and

F-

C couplings.

Property	Value / Descriptor
Molecular Formula	C
	H
	FNO
Molecular Weight	239.25 g/mol
Core Scaffold	1,3-Oxazole (2,5-disubstituted)
Key Substituent	4-Fluorophenyl (Position 2)
Solubility Profile	Soluble in CHCl
	, DMSO, MeCN; Insoluble in H
	O

Spectroscopic Profiling: The "Fingerprint"

2.1 Nuclear Magnetic Resonance (NMR)

The definitive identification of this compound relies on the specific coupling patterns induced by the fluorine atom.^[1]

¹⁹F NMR (470 MHz, CDCl₃)

):

- **Signal:** A distinct singlet (or multiplet if high-res proton coupling is resolved) appearing in the range of -108 to -112 ppm.
- **Significance:** This shift is characteristic of a fluoro-phenyl group attached to a heteroaromatic system. The absence of other fluorine signals confirms regiochemical purity.

¹H NMR (500 MHz, CDCl₃)

):

- **Oxazole Proton (C4-H):** A sharp singlet at 7.45–7.55 ppm. This proton is deshielded by the adjacent nitrogen and oxygen atoms.
- **Fluorophenyl Ring (AA'BB' System):**
 - **Protons ortho to F:** Multiplet (approx. triplet appearance) at 7.15–7.20 ppm (1H, d, J = 8.5 Hz).
 - **Protons meta to F (ortho to oxazole):** Multiplet at 8.05–8.15 ppm (2H, d, J = 8.5 Hz).
- **Phenyl Ring (C5):** Multiplets in the 7.30–7.80 ppm range.

¹³C NMR (125 MHz, CDCl₃)

): The carbon spectrum provides self-validation through C-F coupling constants (

):

- C-F (ipso): Doublet,

Hz (

ppm).

- C-ortho: Doublet,

Hz (

ppm).

- C-meta: Doublet,

Hz (

ppm).^[1]

- C-para: Doublet,

Hz (

ppm).

2.2 UV-Vis Absorbance & Fluorescence

Like PPO, this compound is a scintillator. The fluorine substitution typically induces a slight bathochromic shift (red shift) and solvatochromic behavior.

- Absorption

: ~305–315 nm (in Cyclohexane).

- Emission

: ~365–375 nm.

- Stokes Shift: ~60 nm (Large Stokes shift reduces self-absorption, ideal for scintillation).
- Solvatochromism: In polar solvents (e.g., MeOH), the emission band broadens and red-shifts due to intramolecular charge transfer (ICT) stabilization.

Experimental Protocols

Protocol A: NMR Sample Preparation & Acquisition

Objective: To obtain high-resolution spectra with resolved C-F couplings.

- Preparation: Dissolve 10 mg of the compound in 0.6 mL of CDCl₃ (99.8% D). Ensure the solution is clear; filter through a cotton plug if necessary to remove paramagnetic particulates.
- Acquisition (¹H):
 - Pulse angle: 30°.
 - Relaxation delay (D1): 1.0 s (ensure integration accuracy).
 - Scans: 16.
- Acquisition (¹³C):
 - Decoupling: Proton-decoupled (WALTZ-16).
 - Relaxation delay: 2.0 s.^[2]
 - Scans: >512 (to resolve low-intensity split peaks).
- Acquisition (¹⁹F):
 - Reference: Trichlorofluoromethane (CFCl₃)

, 0 ppm) or Hexafluorobenzene (-164.9 ppm).

- Spectral Width: Ensure coverage from -50 to -200 ppm.

Protocol B: Photophysical Characterization

Objective: Determine Quantum Yield (

) and Solvatochromic Shift.

- Solvent Selection: Prepare 10

M solutions in Cyclohexane (non-polar ref) and Acetonitrile (polar).

- Absorbance Scan:

- Use quartz cuvettes (1 cm path).
- Scan 200–450 nm.
- Critical Check: Ensure Absorbance at

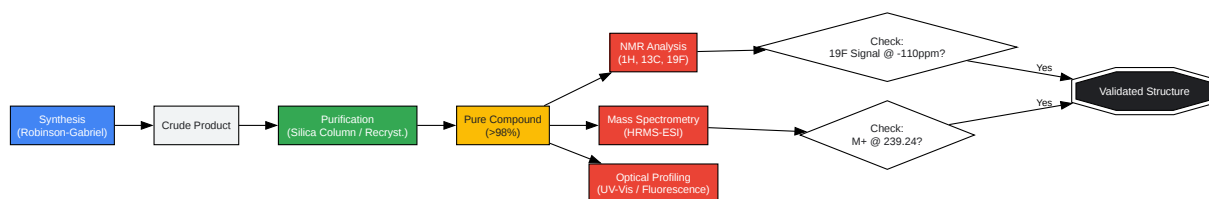
is < 0.1 to avoid inner-filter effects.

- Emission Scan:

- Excitation Wavelength ():
Set to absorption
(approx. 310 nm).
- Scan Range: 320–600 nm.
- Slit Widths: 2.5 nm (Ex) / 2.5 nm (Em).

Visualization of Characterization Workflow

The following diagram illustrates the logical flow for validating the structure of **2-(4-Fluorophenyl)-5-phenyloxazole**, from synthesis to spectral confirmation.



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Caption: Integrated workflow for the synthesis, purification, and multi-modal spectroscopic validation of fluorinated oxazoles.

Data Summary Tables

Table 1: Predicted NMR Chemical Shifts & Couplings

Nucleus	Assignment	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)
F	Ar-F	-110.0 2	Singlet	-
H	Oxazole C4-H	7.50	Singlet	-
H	Ar-H (Ortho to F)	7.18	Multiplet	
C	Ar-C-F (Ipso)	163.5	Doublet	
C	Ar-C (Ortho)	116.0	Doublet	

Table 2: Photophysical Properties (in Cyclohexane)

Parameter	Value	Notes
Abs Max ()	310 nm	transition
Em Max ()	365 nm	S S relaxation
Stokes Shift	~4800 cm	Minimizes re-absorption
Quantum Yield ()	> 0.8	Estimate based on PPO analog

References

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